

Navigating the Synthesis and Handling of Cyanomethylzinc Bromide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Zinc, bromo(cyanomethyl)-

Cat. No.: B15474725

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Material Safety Data Sheet (MSDS) for cyanomethylzinc bromide is readily available. The following safety and handling precautions are based on the known hazards of its constituent functional groups (cyano, organozinc, bromide), general knowledge of organometallic reagents, and information from the MSDS of related compounds like cyanogen bromide and zinc bromide. All personnel should be thoroughly trained in handling air- and moisture-sensitive reagents before working with this compound.

Introduction

Cyanomethylzinc bromide (NCCH_2ZnBr) is a functionalized organozinc reagent with significant potential in organic synthesis, particularly in the formation of carbon-carbon bonds. Its utility in introducing the cyanomethyl group makes it a valuable tool for the synthesis of nitriles, which are precursors to a wide range of pharmaceuticals and agrochemicals. However, the inherent reactivity of organozinc compounds, coupled with the toxicity of the cyanide moiety, necessitates stringent safety protocols. This guide provides a comprehensive overview of the safety and handling precautions for cyanomethylzinc bromide to ensure its safe and effective use in a laboratory setting.

Hazard Identification and Classification

The primary hazards associated with cyanomethylzinc bromide are inferred from its components and the general reactivity of organozinc reagents.

- **Organozinc Moiety:** Organozinc compounds are known to be pyrophoric, meaning they can spontaneously ignite in air. They are also highly reactive with protic solvents, such as water and alcohols, releasing flammable and/or toxic gases.
- **Cyano Group:** The presence of the cyanide group imparts significant toxicity. Inhalation, ingestion, or skin contact can be fatal. Contact with acids can liberate highly toxic hydrogen cyanide gas.
- **Bromide:** While less of an immediate hazard than the other components, bromide compounds can be irritating to the skin, eyes, and respiratory tract.

Inferred GHS Classification:

Hazard Class	Category	Hazard Statement
Pyrophoric Liquids/Solids	1	H250: Catches fire spontaneously if exposed to air.
Substances and mixtures which, in contact with water, emit flammable gases	1	H260: In contact with water releases flammable gases which may ignite spontaneously.
Acute Toxicity, Oral	1	H300: Fatal if swallowed.
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin.
Acute Toxicity, Inhalation	1	H330: Fatal if inhaled.
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to organs (Central nervous system, cardiovascular system).
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs through prolonged or repeated exposure (Thyroid).
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects.

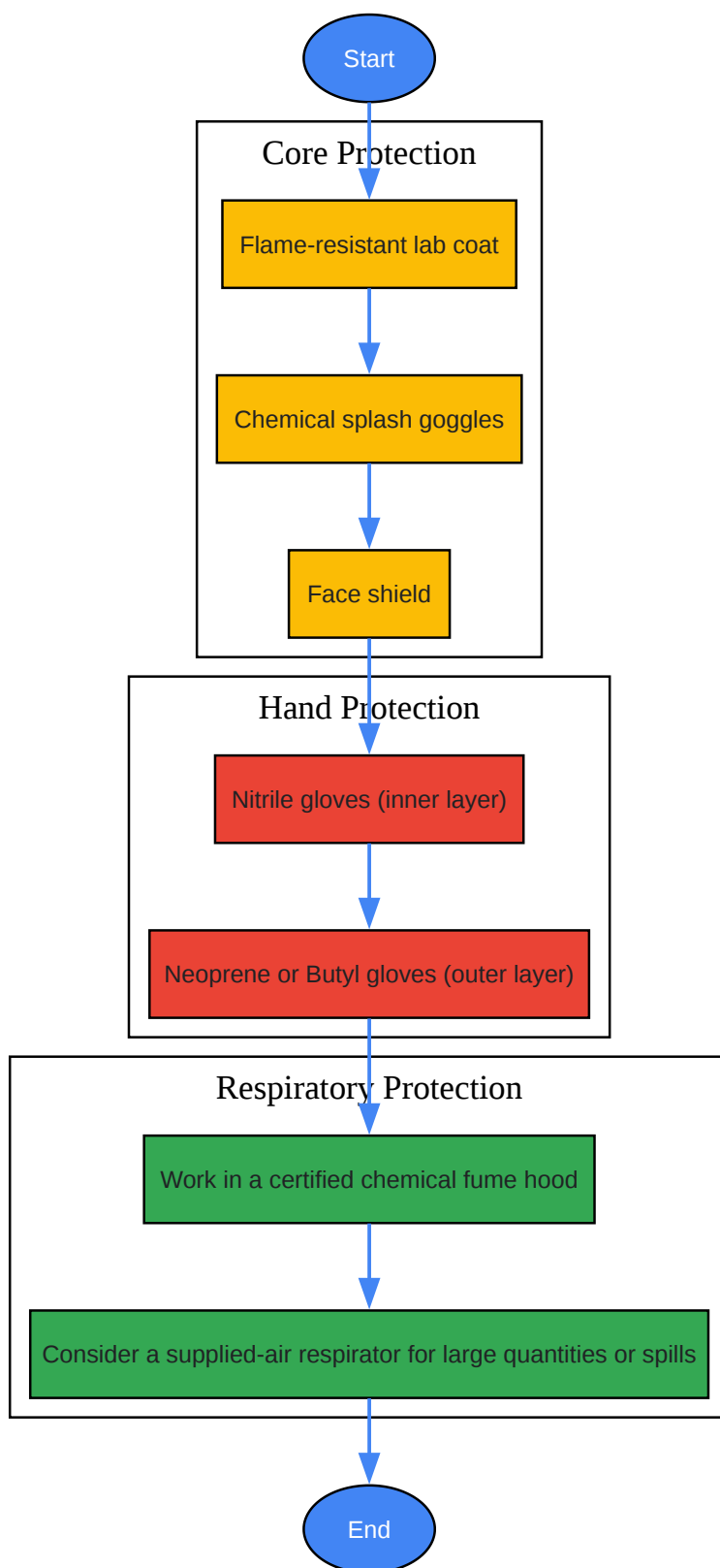
Physical and Chemical Properties

Quantitative data for cyanomethylzinc bromide is not readily available. The following table summarizes known data for related compounds to provide an estimate of its properties.

Property	Cyanogen Bromide	Zinc Bromide	Diethylzinc (example organozinc)
Appearance	Colorless to white crystalline solid	White crystalline solid	Colorless liquid
Molecular Weight	105.92 g/mol	225.19 g/mol	123.5 g/mol
Melting Point	52 °C	394 °C	-28 °C
Boiling Point	61.4 °C	697 °C	118 °C
Solubility	Soluble in water, alcohol, ether	Soluble in water, alcohol, ether	Reacts violently with water; soluble in aprotic organic solvents

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling cyanomethylzinc bromide.



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Caption: Personal Protective Equipment (PPE) workflow for handling cyanomethylzinc bromide.

Storage and Handling

Due to its reactivity, cyanomethylzinc bromide must be handled under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

Storage:

- Store in a cool, dry, well-ventilated area away from sources of ignition.
- Keep container tightly sealed under an inert atmosphere.
- Store away from incompatible materials such as water, acids, and oxidizing agents.

Handling:

- All manipulations should be performed in a certified chemical fume hood.
- Use only non-sparking tools.
- Ground and bond containers when transferring material to prevent static electricity.
- Never work alone when handling this reagent.

Experimental Protocols

In-situ Preparation of Cyanomethylzinc Bromide (Reformatsky-type Reaction)

This protocol describes the in-situ generation and reaction of cyanomethylzinc bromide with a carbonyl compound.

- **Apparatus Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, a dropping funnel, and a nitrogen/argon inlet.
- **Zinc Activation:** Add activated zinc dust or Rieke® zinc to the flask under a positive pressure of inert gas.
- **Solvent Addition:** Add anhydrous aprotic solvent (e.g., THF, diethyl ether) via cannula or syringe.

- **Reagent Addition:** Dissolve bromoacetonitrile in the anhydrous solvent and add it dropwise to the zinc suspension via the dropping funnel. Gentle heating may be required to initiate the reaction. The formation of the organozinc reagent is often indicated by a color change or the disappearance of the zinc metal.
- **Reaction with Electrophile:** Once the formation of cyanomethylzinc bromide is complete, cool the reaction mixture to the desired temperature (e.g., 0 °C or -78 °C). Add the electrophile (e.g., an aldehyde or ketone) dissolved in the anhydrous solvent dropwise.
- **Quenching and Workup:** After the reaction is complete (monitored by TLC or other appropriate methods), quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride or a mild acid at low temperature.
- **Extraction and Purification:** Extract the product with an organic solvent, wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and concentrate in vacuo. Purify the crude product by column chromatography or distillation.



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Caption: A typical experimental workflow for a Reformatsky-type reaction using cyanomethylzinc bromide.

Spill and Emergency Procedures

Small Spills:

- If a small spill occurs in a fume hood, cover the spill with a dry, non-combustible absorbent material such as sand or vermiculite.
- Scoop the mixture into a sealed container for proper disposal.

- Do not use water or combustible materials to clean up the spill.

Large Spills:

- Evacuate the laboratory immediately and alert emergency personnel.
- Do not attempt to clean up a large spill without appropriate training and equipment.

Fire:

- Use a Class D fire extinguisher (for combustible metals) or dry chemical powder.
- DO NOT USE WATER, FOAM, OR CARBON DIOXIDE.

First Aid:

- Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

- All waste containing cyanomethylzinc bromide must be treated as hazardous waste.
- Quench small amounts of unreacted reagent by slowly adding it to a stirred, cooled solution of a proton source in an inert solvent (e.g., isopropanol in THF).
- The resulting solution should be neutralized and disposed of according to local, state, and federal regulations.

- Contaminated materials (e.g., gloves, absorbent) should be placed in a sealed container and disposed of as hazardous waste.

Conclusion

Cyanomethylzinc bromide is a powerful synthetic tool, but its handling requires a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. By adhering to the guidelines outlined in this document, researchers can minimize risks and safely harness the synthetic potential of this valuable reagent. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

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